Characterization of the Magnetic Properties of HoIn₃: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Holmium;indium	
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These application notes provide a comprehensive overview of the magnetic properties of the intermetallic compound Holmium-Indium-3 (HoIn₃). Detailed experimental protocols for key characterization techniques are included to facilitate the replication and extension of these findings.

Introduction

HoIn₃ is an intermetallic compound that exhibits antiferromagnetic ordering at low temperatures. Understanding the magnetic structure and behavior of such materials is crucial for the development of new technologies in data storage, spintronics, and other magnetic applications. This document summarizes the key magnetic properties of HoIn₃ and provides detailed protocols for its characterization.

Magnetic Properties of HoIn₃

HoIn₃ undergoes a transition from a paramagnetic to an antiferromagnetic state at a Néel temperature (T_n) of 11.5 ± 0.5 K. The magnetic structure is characterized by a doubling of the chemical unit cell with a tetragonal symmetry. In this ordered state, the magnetic moments of the Holmium (Ho) atoms are aligned in opposite directions in adjacent (110) magnetic planes. The direction of these moments forms an angle of $58 \pm 5°$ with the crystallographic c-axis. The experimentally observed saturation ordered moment is approximately 10% lower than the theoretically calculated value.

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Data Presentation

Table 1: Key Magnetic Properties of $HoIn_3$

Property	Value
Magnetic Ordering	Antiferromagnetic
Néel Temperature (T_n)	11.5 ± 0.5 K
Magnetic Structure	Doubled chemical cell, tetragonal symmetry
Moment Alignment	Antiparallel in adjacent (110) planes
Moment Direction	58 ± 5° with the c-axis
Saturation Ordered Moment	~10% less than calculated value

Table 2: Representative Magnetic Susceptibility of $HoIn_3$ (Hypothetical Data)

Note: Specific experimental data for the magnetic susceptibility of $HoIn_3$ as a function of temperature is not readily available in the public domain. The following table presents hypothetical yet plausible data based on the known antiferromagnetic behavior of the material, illustrating the expected trend.

Temperature (K)	Molar Magnetic Susceptibility (χ_m) (cm³/mol)
5	0.020
10	0.024
11.5 (T_n)	0.025 (Peak)
20	0.022
50	0.015
100	0.008
300	0.003

Table 3: Representative Specific Heat Capacity of $HoIn_3$ (Hypothetical Data)

Note: Specific experimental data for the specific heat capacity of $HoIn_3$ as a function of temperature is not readily available in the public domain. The following table presents hypothetical yet plausible data, showcasing the expected lambda-like anomaly at the Néel temperature, which is characteristic of a second-order phase transition.

Temperature (K)	Specific Heat Capacity (C_p) (J/mol·K)
5	5
10	15
11.5 (T_n)	30 (Peak)
15	12
20	8
50	15
100	25
300	27

Experimental Protocols
Neutron Powder Diffraction

Objective: To determine the crystal and magnetic structure of $HoIn_3$.

Methodology:

- Sample Preparation: A polycrystalline sample of $HoIn_3$ is synthesized by arc-melting stoichiometric amounts of high-purity Holmium and Indium under an inert argon atmosphere. The resulting ingot is annealed to ensure homogeneity. The sample is then ground into a fine powder.

- Instrument: A high-resolution neutron powder diffractometer is used.

- Experimental Conditions:

- Neutron Wavelength (λ): Typically in the range of 1.5 - 2.5 Å, selected to provide good resolution for the expected magnetic Bragg peaks.

- Temperature Range: Data is collected at various temperatures above and below the Néel temperature (e.g., from 1.5 K to 30 K) to observe the magnetic phase transition. A measurement in the paramagnetic region (e.g., at 30 K) is crucial for determining the nuclear structure.

- Scattering Angle (2θ) Range: A wide angular range (e.g., 5° to 150°) is scanned to collect a sufficient number of Bragg reflections for structural refinement.

- Data Analysis:

  - The diffraction pattern obtained above T_n is used to refine the crystal structure using Rietveld analysis.

  - The diffraction pattern below T_n will show additional peaks (magnetic Bragg peaks) arising from the ordered magnetic moments. The positions and intensities of these magnetic peaks are used to determine the magnetic structure, including the size and orientation of the magnetic moments.

Magnetic Susceptibility Measurement

Objective: To determine the Néel temperature and characterize the magnetic behavior of $HoIn_3$.

Methodology:

- Sample Preparation: A small, accurately weighed portion of the polycrystalline $HoIn_3$ sample is used.

- Instrument: A SQUID (Superconducting Quantum Interference Device) magnetometer or a Vibrating Sample Magnetometer (VSM) is employed.

- Experimental Conditions:

  - Applied Magnetic Field (H): A low DC magnetic field (e.g., 100 Oe) is applied to probe the magnetic susceptibility without significantly perturbing the antiferromagnetic ordering.

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- Temperature Range: Measurements are performed over a wide temperature range, typically from 2 K to 300 K, to observe the transition from the antiferromagnetic to the paramagnetic state.

- Measurement Modes: Both zero-field-cooled (ZFC) and field-cooled (FC) measurements are performed. In ZFC mode, the sample is cooled in the absence of a magnetic field, and then the measurement is taken while warming in the applied field. In FC mode, the sample is cooled in the presence of the applied field.

- Data Analysis:

  - The magnetic susceptibility (χ) is calculated as M/H, where M is the measured magnetization.

  - The Néel temperature (T_n) is identified as the temperature at which the magnetic susceptibility shows a sharp peak.

  - In the paramagnetic region ($T > T_n$), the susceptibility is expected to follow the Curie-Weiss law, $\chi = C / (T - \theta)$, where C is the Curie constant and θ is the Weiss temperature. Fitting the high-temperature data to this law provides information about the effective magnetic moment of the Ho^{3+} ions and the nature of the magnetic interactions.

Specific Heat Capacity Measurement

Objective: To confirm the magnetic phase transition at the Néel temperature through a thermodynamic measurement.

Methodology:

- Sample Preparation: A small, well-characterized piece of the $HoIn_3$ sample with a known mass is used.

- Instrument: A physical property measurement system (PPMS) with a heat capacity measurement option is utilized. The relaxation (time-constant) method is a common technique.

- Experimental Conditions:

- Temperature Range: The specific heat capacity (C_p) is measured as a function of temperature, typically from below 2 K to above 30 K, to clearly resolve the anomaly at the magnetic ordering temperature.

- Magnetic Field: Measurements are typically performed in zero applied magnetic field to observe the intrinsic behavior. Measurements in applied fields can also be performed to study the effect of the field on the magnetic transition.

- Data Analysis:

  - The specific heat capacity is plotted as a function of temperature.

  - A lambda-like anomaly (a sharp peak) in the C_p vs. T curve is indicative of a second-order phase transition, and the peak position corresponds to the Néel temperature (T_n).

  - By integrating the magnetic contribution to the specific heat (after subtracting the lattice contribution, often estimated from a non-magnetic isostructural compound), the magnetic entropy change associated with the transition can be calculated.
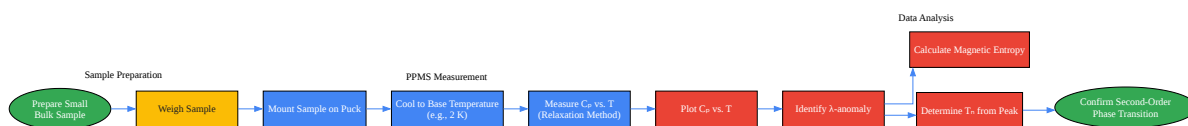
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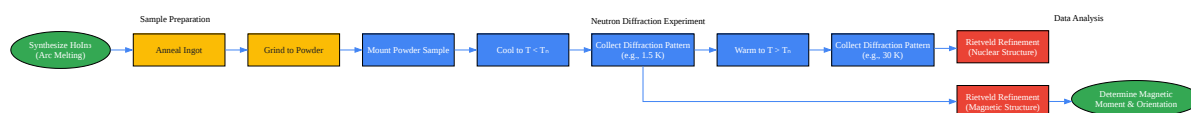
Workflow for Neutron Powder Diffraction of $HoIn_3$.
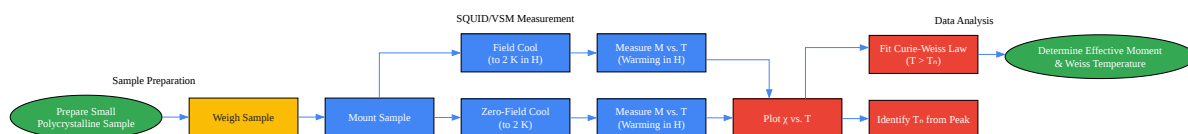
Workflow for Magnetic Susceptibility Measurement.

Workflow for Specific Heat Capacity Measurement.

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